

Dissolving Tanerasertib for Laboratory Experiments: A Technical Guide

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Compound of Interest

Compound Name: *Tanerasertib*
CAS No.: *3034255-93-8*
Cat. No.: *B15606804*

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For researchers, scientists, and drug development professionals, the proper dissolution of investigational compounds is a critical first step to ensure the accuracy and reproducibility of experimental results. This guide provides a comprehensive technical support center for dissolving **Tanerasertib**, an AKT1 inhibitor, for various laboratory applications.

This document outlines solubility data, detailed protocols for preparing solutions for in vitro and in vivo studies, and a troubleshooting section to address common challenges.

Solubility Profile of Tanerasertib

Understanding the solubility of **Tanerasertib** in common laboratory solvents is essential for preparing appropriate stock and working solutions. The following table summarizes the available solubility data.

Solvent	Solubility	Molarity (at max solubility)
DMSO	≥ 2.08 mg/mL	≥ 3.48 mM
Ethanol	Insoluble	Not Applicable
Water	Insoluble	Not Applicable

Note: The molecular weight of **Tanerasertib** is 597.65 g/mol . The provided solubility data is based on information from chemical suppliers. It is always recommended to perform a small-scale solubility test with a new batch of the compound.

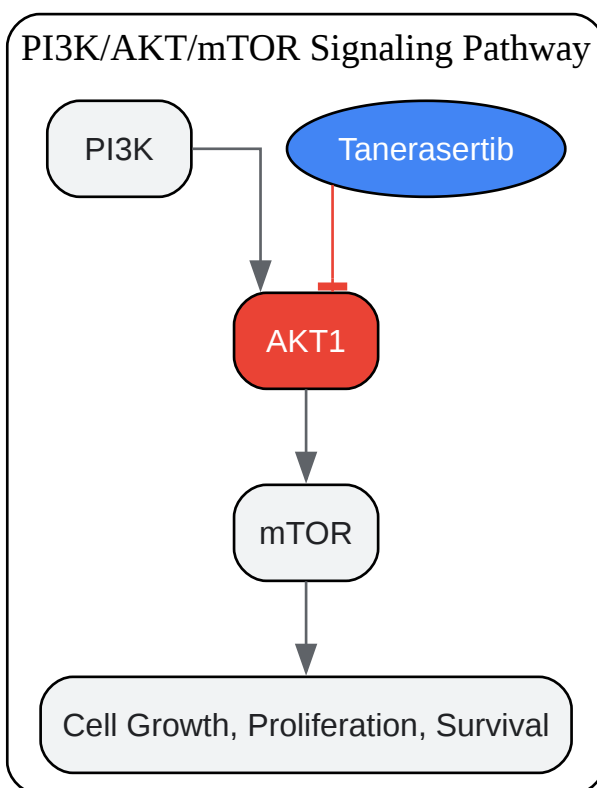
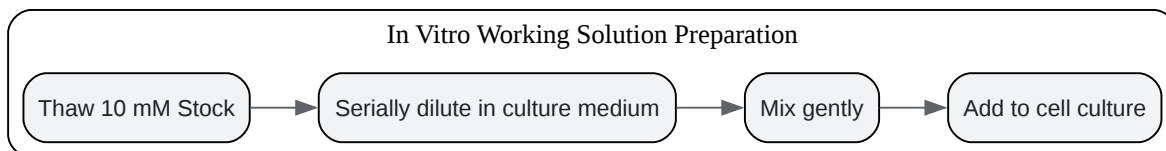
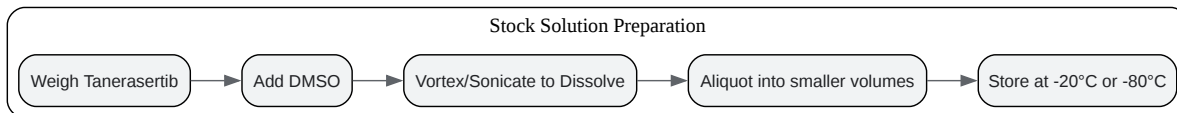
Experimental Protocols

Preparing Tanerasertib Stock Solutions

The recommended solvent for preparing a high-concentration stock solution of **Tanerasertib** is Dimethyl Sulfoxide (DMSO).

Protocol for Preparing a 10 mM DMSO Stock Solution:

- **Weighing:** Accurately weigh the desired amount of **Tanerasertib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.98 mg of **Tanerasertib**.
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the vial containing the **Tanerasertib** powder.
- **Mixing:** Gently vortex or sonicate the solution at room temperature until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (days to weeks) or at -80°C for long-term storage (months to years).



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